

# Personal protective equipment for handling 3-Methylquinolin-8-ol

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## Compound of Interest

Compound Name: 3-Methylquinolin-8-ol

Cat. No.: B156217

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## Essential Safety and Handling Guide for 3-Methylquinolin-8-ol

This guide provides crucial safety and logistical information for the handling and disposal of **3-Methylquinolin-8-ol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **3-Methylquinolin-8-ol**
- Synonyms: 3-methyl-8-hydroxyquinoline, 8-hydroxy-3-methylquinoline, 3-Methyl-oxine
- CAS Number: 75457-13-5[1]
- Molecular Formula: C<sub>10</sub>H<sub>9</sub>NO[1]

## Hazard Summary

**3-Methylquinolin-8-ol** is a hazardous substance that requires careful handling. Key hazards include:

- Acute Toxicity: Toxic if swallowed.[2]

- Eye Damage: Causes serious eye damage.[2]
- Skin Sensitization: May cause an allergic skin reaction.[2]
- Reproductive Toxicity: May damage fertility or the unborn child.[2]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[2]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **3-Methylquinolin-8-ol**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or a face shield (minimum 8-inch).	OSHA 29 CFR 1910.133 or EN 166.[3][4][5]
Skin/Body	Chemical-resistant gloves (Nitrile rubber recommended) and a disposable gown or lab coat.	ASTM D6978 for gloves; polyethylene-coated polypropylene or similar laminate for gowns.[6]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when dust is generated or if working outside a fume hood.[3][7]

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Obtain and read the Safety Data Sheet (SDS) before use.[2][3]
- Work in a well-ventilated area, preferably under a chemical fume hood.[2][3]
- Ensure that an eyewash station and safety shower are readily accessible.[2][3]

### 2. Handling the Chemical:

- Wear all required PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[4][5]
- Avoid breathing in dust or vapors.[4]
- Do not eat, drink, or smoke in the handling area.[2]
- After handling, wash hands and any exposed skin thoroughly.[2][3]

### 3. Storage:

- Store in a tightly closed container.[4]
- Keep in a cool, dry, and well-ventilated place.[4]
- The storage area should be locked and accessible only to authorized personnel.[2]
- Protect from light.[2][3]

### 4. Accidental Release:

- Evacuate personnel from the affected area.
- Wear appropriate PPE, including respiratory protection.[4]
- Prevent the substance from entering drains.[4]
- For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]
- For liquid spills, absorb with an inert material and place in a suitable, closed container for disposal.[4][5]

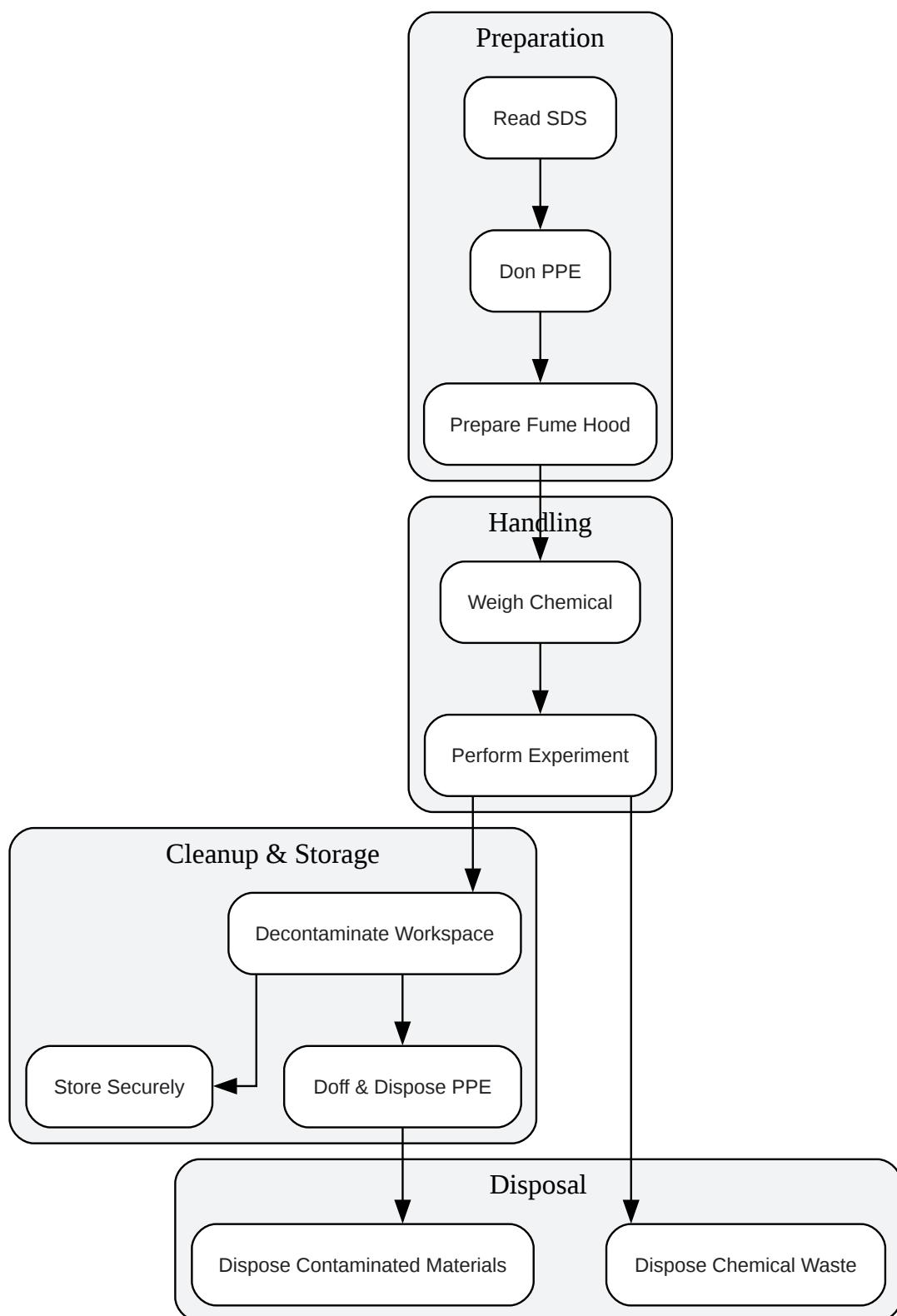
## Disposal Plan

All waste containing **3-Methylquinolin-8-ol** is considered hazardous waste.

- Chemical Waste:

- Collect all surplus and non-recyclable solutions in a designated, labeled, and sealed container.
- Dispose of the chemical waste through a licensed professional waste disposal service.[\[4\]](#)
- Contaminated Materials:
  - Dispose of contaminated gloves, gowns, and other disposable materials as hazardous waste in accordance with applicable regulations.[\[4\]](#)
  - Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[2\]](#)
- Packaging:
  - Dispose of the empty container as unused product in a hazardous waste collection point.[\[4\]](#)[\[8\]](#)

## Experimental Workflow and Safety Protocol

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Caption: Workflow for safe handling and disposal of **3-Methylquinolin-8-ol**.

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